

# An In-Depth Technical Guide to Aglain C: Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Aglain C*

Cat. No.: *B12324735*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Aglain C** is a naturally occurring compound that has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Aglain C**, with a focus on its potential as a modulator of key cellular signaling pathways implicated in cancer and inflammation. The information presented herein is intended to serve as a valuable resource for researchers actively engaged in natural product chemistry, pharmacology, and drug discovery.

## Physicochemical Properties

**Aglain C** is a complex molecule with the molecular formula  $C_{36}H_{42}N_2O_8$ , corresponding to a molecular weight of approximately 630.7 g/mol [1]. While comprehensive experimental data on all its physical properties are not readily available in the public domain, a collection of its key identifiers and computed properties are summarized in Table 1. Further experimental determination of properties such as melting point, solubility in a range of solvents, and stability under various conditions is crucial for its development as a therapeutic agent.

Property	Value	Source
Molecular Formula	C36H42N2O8	PubChem[1]
Molecular Weight	630.7 g/mol	PubChem[1]
IUPAC Name	(2S)-N-[(2S)-1-[(1S,9S,10S,11R,12R)-1,12-dihydroxy-3,5-dimethoxy-9-(4-methoxyphenyl)-10-phenyl-8-oxatricyclo[7.2.1.0 <sup>2</sup> , <sup>7</sup> ]dodeca-2(7),3,5-triene-11-carbonyl]pyrrolidin-2-yl]-2-methylbutanamide	PubChem
CAS Number	177468-85-8	PubChem[1]
Computed XLogP3	4.2	PubChem[1]
Computed Polar Surface Area	127 Å <sup>2</sup>	PubChem[1]

## Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and characterization of **Aglain C**. While a complete set of published spectra specific to **Aglain C** is not currently available, the following sections outline the expected analytical techniques that would be employed for its structural elucidation.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are fundamental for determining the carbon-hydrogen framework of **Aglain C**. The complex structure of **Aglain C** would result in a highly detailed spectrum with numerous signals requiring advanced 2D NMR techniques (e.g., COSY, HSQC, HMBC) for complete assignment.

### Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) would provide the exact mass of **Aglain C**, confirming its elemental composition. Tandem mass spectrometry (MS/MS) experiments would

be crucial to elucidate its fragmentation pattern, offering valuable insights into its structural components.

## Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

IR spectroscopy would reveal the presence of key functional groups within the **Aglain C** molecule, such as hydroxyl (-OH), carbonyl (C=O), and amide (N-H) groups. UV-Vis spectroscopy would provide information about the chromophores present in the molecule and its electronic transitions.

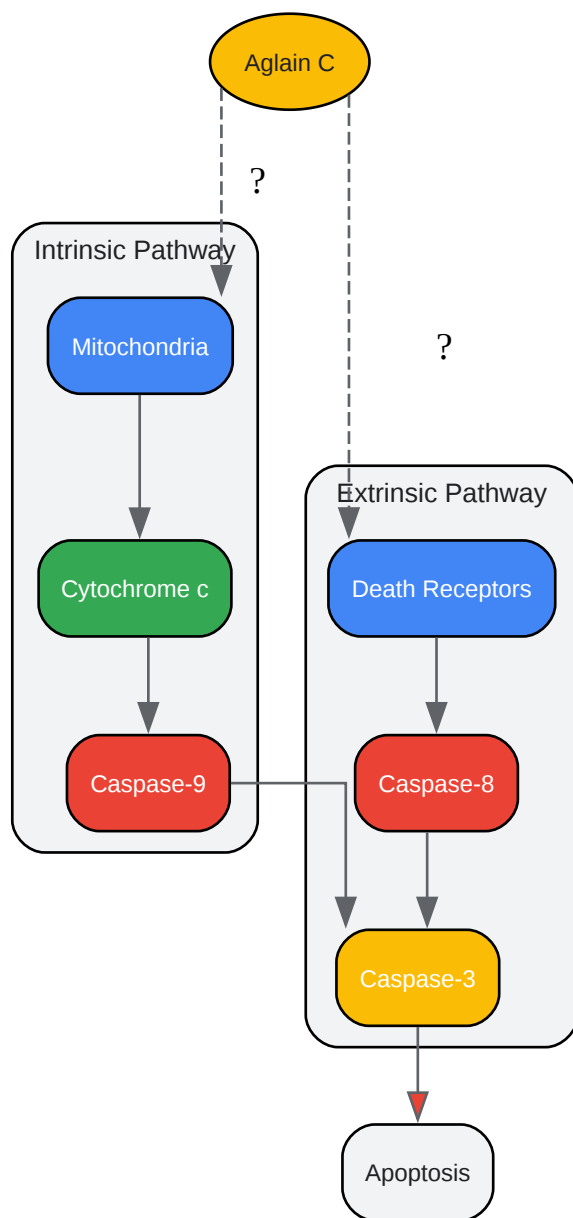
## Biological Activities and Mechanism of Action

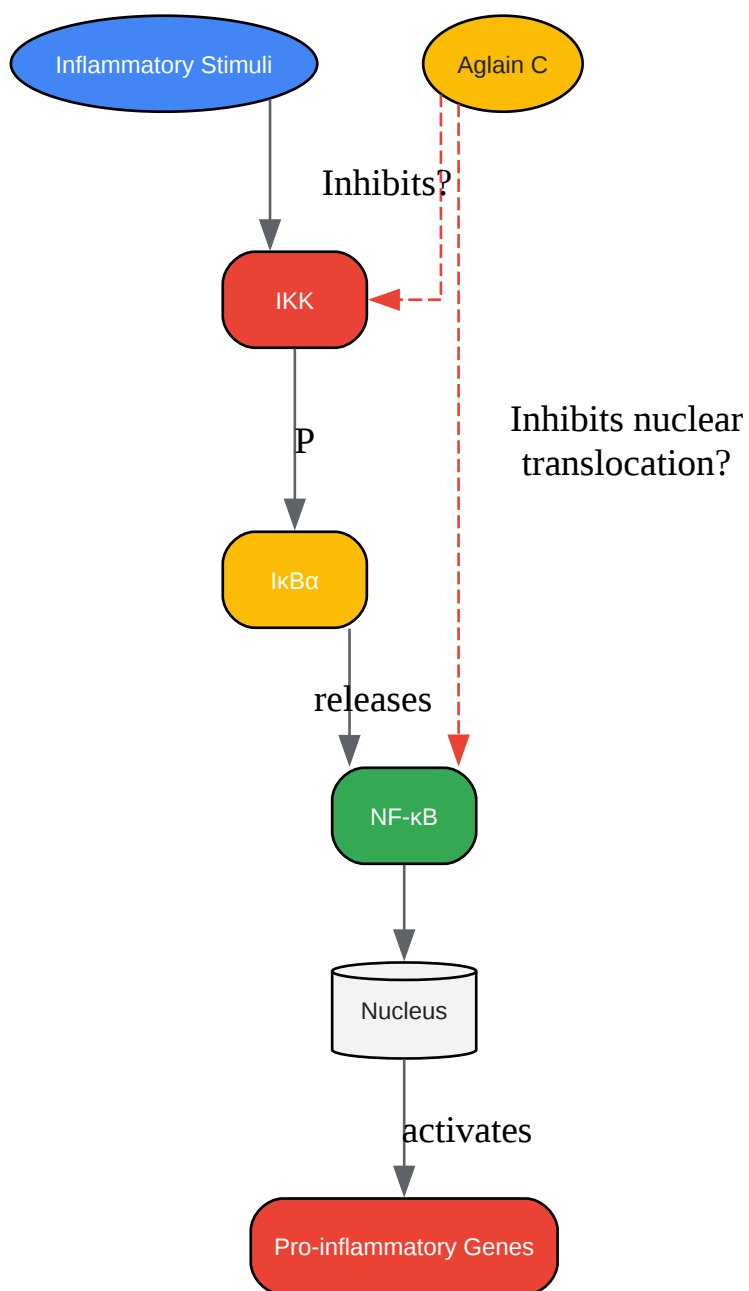
**Aglain C** has demonstrated promising biological activities, particularly in the areas of cancer and inflammation.

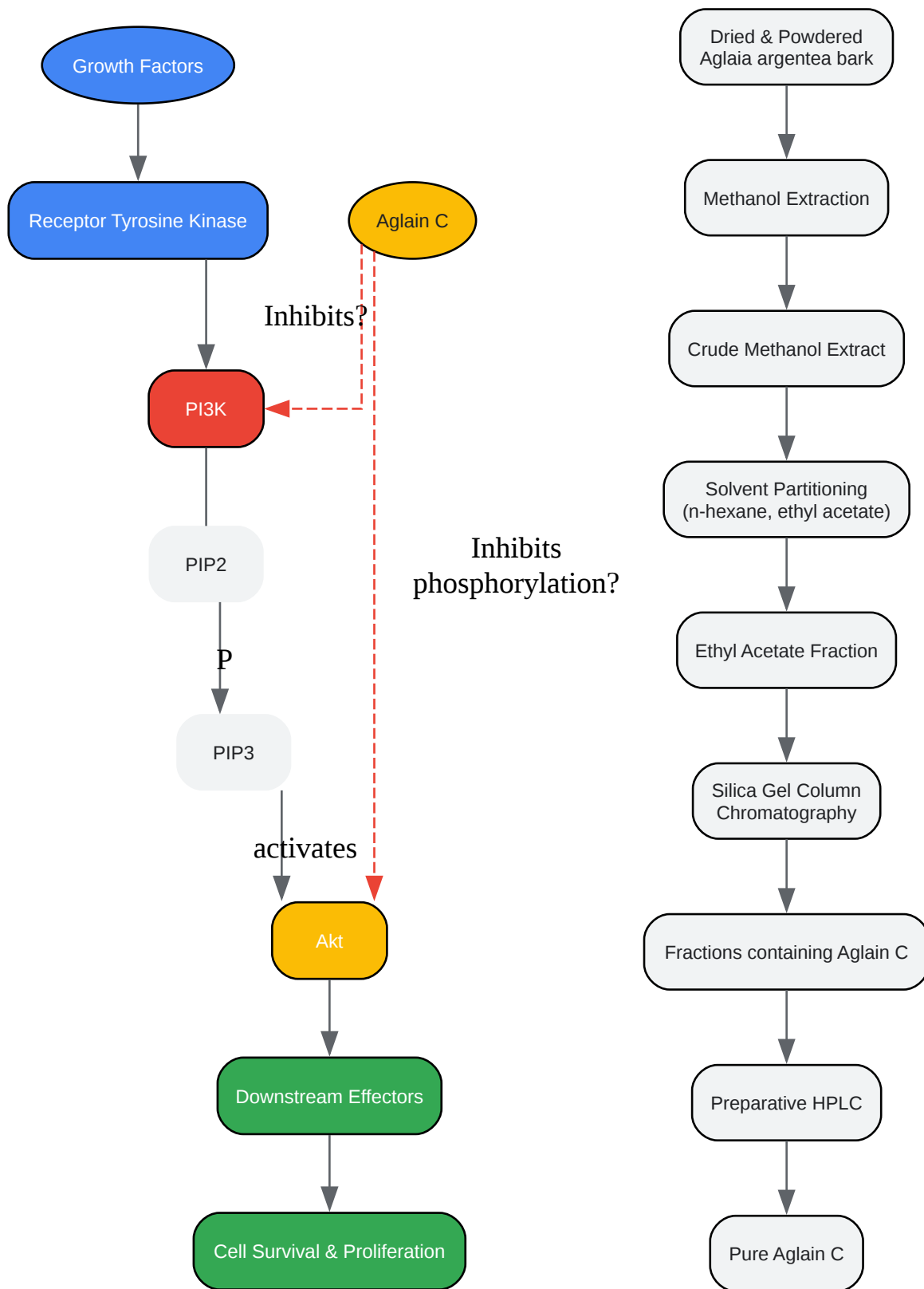
### Anticancer Activity

**Aglain C** has been reported to exhibit cytotoxic activity against P-388 murine leukemia cells[2][3]. The half-maximal inhibitory concentration (IC50) is a key parameter to quantify the potency of a compound's cytotoxicity.

The cytotoxic effects of many anticancer compounds are mediated through the induction of apoptosis, or programmed cell death. It is hypothesized that **Aglain C** may trigger apoptosis through either the intrinsic (mitochondrial) or extrinsic (death receptor-mediated) pathways. Further investigation is required to elucidate the precise mechanism.







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## References

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